

CAS number 54957-84-5 physicochemical data

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Compound of Interest

Compound Name: 2-Chloro-6-methylnicotinamide

CAS No.: 54957-84-5

Cat. No.: B1585770

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An In-depth Technical Guide to the Physicochemical and Biological Properties of Surinabant (SR147778)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physicochemical properties, biological activity, and analytical methodologies for Surinabant (SR147778). It is important to note that the CAS number initially provided, 54957-84-5, does not correspond to Surinabant. The correct CAS Registry Number for Surinabant is 288104-79-0[1]. This guide will proceed with the data pertaining to Surinabant.

Developed by Sanofi-Aventis, Surinabant is a selective antagonist of the cannabinoid receptor type 1 (CB1)[1]. It has been investigated primarily for its potential in aiding smoking cessation and has also been considered for the treatment of obesity and other addictive disorders such as alcoholism[1][2]. As a diarylpyrazole derivative, its structure and properties have been a subject of interest in medicinal chemistry and pharmacology.

Physicochemical Data of Surinabant

A thorough understanding of the physicochemical properties of a drug candidate is fundamental to its development. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation characteristics.

Property	Value	Source
IUPAC Name	5-(4-bromophenyl)-1-(2,4-dichlorophenyl)-4-ethyl-N-(piperidin-1-yl)-1H-pyrazole-3-carboxamide	[1]
Synonyms	SR147778, SR-147778	[3]
CAS Number	288104-79-0	[1]
Molecular Formula	C ₂₃ H ₂₃ BrCl ₂ N ₄ O	[1]
Molecular Weight	522.27 g/mol	[1]
Melting Point	Not available (Experimental)	
Boiling Point	Not available (Experimental)	
Aqueous Solubility	Very low (qualitative)	[4]
pKa	Not available (Experimental)	
LogP	Not available (Experimental)	

Note: Experimentally determined values for melting point, boiling point, aqueous solubility, pKa, and LogP are not readily available in the cited literature. Cannabinoid receptor ligands are generally characterized by very low water solubility[4].

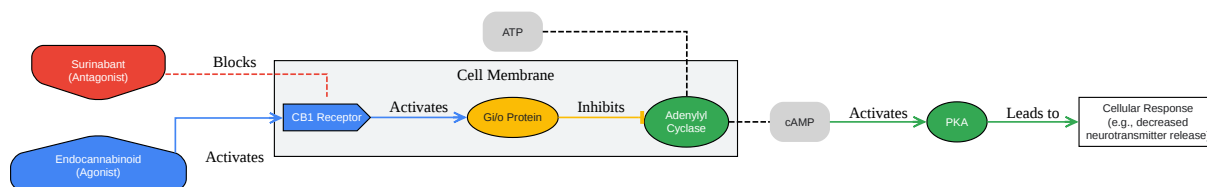
Biological Activity and Mechanism of Action

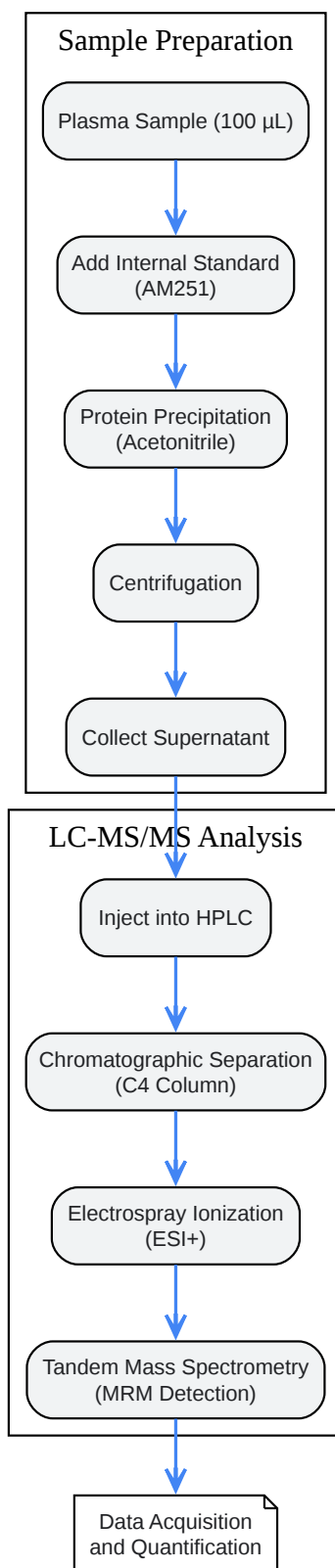
Surinabant functions as a potent and selective antagonist of the CB1 receptor.[5] The endocannabinoid system, which includes the CB1 and CB2 receptors, plays a crucial role in regulating various physiological processes, including appetite, pain sensation, mood, and memory. The CB1 receptor is predominantly expressed in the central nervous system.[2]

By blocking the CB1 receptor, Surinabant modulates the signaling pathways associated with this receptor. The antagonism of the CB1 receptor is believed to indirectly inhibit the dopamine-mediated reward system, which is implicated in food, alcohol, and nicotine addiction.[6]

CB1 Receptor Signaling Pathway

The CB1 receptor is a G-protein coupled receptor (GPCR). Its activation by endocannabinoids (like anandamide and 2-AG) or exogenous agonists leads to the inhibition of adenylyl cyclase, which in turn reduces the intracellular concentration of cyclic AMP (cAMP). This initiates a cascade of downstream signaling events. As an antagonist, Surinabant binds to the CB1 receptor but does not elicit this response; instead, it blocks the binding of endogenous or exogenous agonists, thereby inhibiting the downstream signaling cascade.





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Sources

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